

Application Notes: AL-470 for Fluorescence Microscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AL-470

Cat. No.: B15562856

[Get Quote](#)

Introduction

AL-470 is a novel fluorescent probe with a maximum excitation wavelength centered around 470 nm, making it an ideal tool for fluorescence microscopy applications utilizing common blue light sources, such as a 470 nm LED or a 488 nm laser line. Its emission spectrum is in the green-to-red region of the spectrum, providing excellent spectral separation from blue and far-red fluorescent probes. **AL-470** exhibits high photostability and quantum yield, enabling sensitive and robust imaging of subcellular structures and dynamic cellular processes. These characteristics make **AL-470** a versatile reagent for researchers in cell biology, drug discovery, and diagnostics.

Key Applications

- **Live and Fixed Cell Imaging:** **AL-470** is cell-permeable and can be used to stain specific cellular compartments in both live and fixed cells with minimal toxicity.
- **Lipid Droplet Dynamics:** The lipophilic nature of **AL-470** allows for specific accumulation in neutral lipid-rich environments, making it an excellent probe for visualizing and quantifying lipid droplets. This is crucial for studying metabolic disorders, such as obesity and diabetes, as well as cancer biology.^[1]
- **High-Content Screening (HCS):** The robust and bright fluorescence of **AL-470** is well-suited for automated imaging and analysis in high-content screening platforms, enabling the rapid assessment of drug candidates on cellular models.

- Multicolor Imaging: The spectral properties of **AL-470** allow for its use in multiplexing experiments with other fluorescent probes, enabling the simultaneous visualization of multiple cellular targets.

Quantitative Data

The photophysical properties of **AL-470** are summarized in the table below. These properties make it a highly sensitive and stable fluorescent probe for various imaging applications.

Property	Value
Excitation Maximum (λ_{ex})	~470 nm
Emission Maximum (λ_{em})	~550 nm
Molar Extinction Coefficient (ϵ)	> 50,000 M ⁻¹ cm ⁻¹
Quantum Yield (Φ)	> 0.6
Recommended Laser Line	488 nm
Recommended Filter Set	FITC/GFP
Solvent for Stock Solution	Dimethyl sulfoxide (DMSO)
Storage Conditions	-20°C, protected from light

Experimental Protocols

Protocol 1: Live-Cell Staining with **AL-470**

This protocol describes the general procedure for staining live cells with **AL-470**. Optimal concentrations and incubation times may vary depending on the cell type and experimental conditions and should be determined empirically.

Materials:

- **AL-470** stock solution (1 mM in DMSO)
- Live cells cultured on glass-bottom dishes or coverslips

- Complete cell culture medium
- Phosphate-buffered saline (PBS) or other suitable buffer
- Fluorescence microscope with appropriate filter sets

Procedure:

- Cell Preparation: Culture cells on a suitable imaging vessel to an optimal confluence (typically 60-80%).
- Staining Solution Preparation: Prepare a fresh staining solution by diluting the **AL-470** stock solution in pre-warmed complete cell culture medium to a final concentration of 1-5 μM .
- Cell Staining: Remove the culture medium from the cells and add the **AL-470** staining solution.
- Incubation: Incubate the cells for 15-30 minutes at 37°C in a CO₂ incubator, protected from light.
- Washing (Optional): For probes with low background fluorescence like **AL-470**, a wash step may not be necessary. If required, gently wash the cells once or twice with pre-warmed PBS or culture medium.[\[2\]](#)
- Imaging: Image the stained cells using a fluorescence microscope equipped with a filter set appropriate for excitation at ~470 nm and emission at ~550 nm (e.g., a standard FITC/GFP filter set).

Protocol 2: Fixed-Cell Staining with AL-470

This protocol is for staining fixed cells, which is often required for immunofluorescence co-staining or long-term sample storage.

Materials:

- **AL-470** stock solution (1 mM in DMSO)
- Cells cultured on coverslips

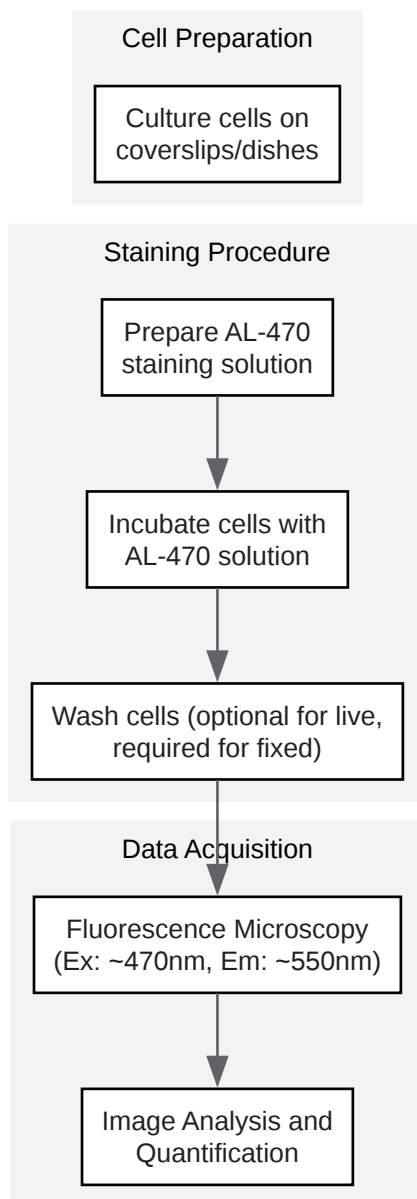
- 4% Paraformaldehyde (PFA) in PBS
- PBS
- Mounting medium
- Fluorescence microscope

Procedure:

- Cell Fixation: Wash cells briefly with PBS and then fix with 4% PFA in PBS for 10-15 minutes at room temperature.
- Washing: Wash the cells three times with PBS for 5 minutes each to remove the fixative.
- Staining Solution Preparation: Prepare a staining solution by diluting the **AL-470** stock solution in PBS to a final concentration of 1-5 μ M.
- Staining: Add the **AL-470** staining solution to the fixed cells and incubate for 20-30 minutes at room temperature, protected from light.
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Mounting: Mount the coverslips onto glass slides using an appropriate mounting medium.
- Imaging: Image the stained cells using a fluorescence microscope with the appropriate filter sets.

Visualizations

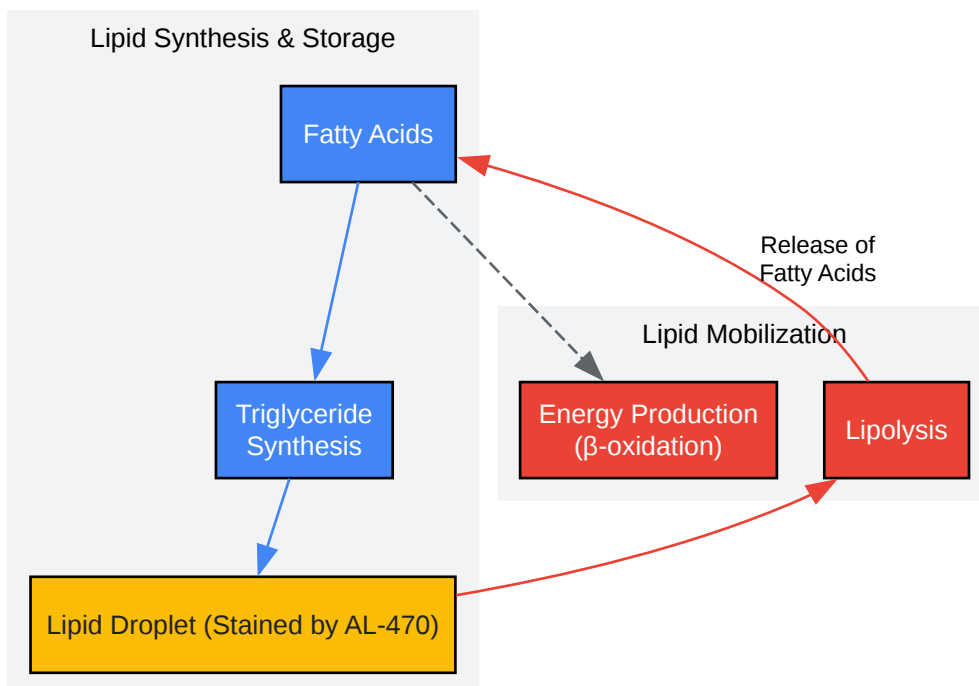
Experimental Workflow for AL-470 Staining



[Click to download full resolution via product page](#)

Caption: A generalized workflow for cell staining and imaging using the **AL-470** fluorescent probe.

Simplified Lipid Droplet Metabolism Pathway



[Click to download full resolution via product page](#)

Caption: Overview of lipid droplet formation and breakdown, a process visualized using **AL-470**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Recent Advances in Fluorescent Probes for Lipid Droplets - PMC [pmc.ncbi.nlm.nih.gov]
- 2. biotium.com [biotium.com]
- To cite this document: BenchChem. [Application Notes: AL-470 for Fluorescence Microscopy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15562856#al-470-for-fluorescence-microscopy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com